

# Application Notes and Protocols: UV-123 for Polypropylene Stabilization

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **UV-123**

Cat. No.: **B155743**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidance on the recommended dosage of **UV-123** for the effective stabilization of polypropylene (PP) against degradation caused by ultraviolet (UV) radiation. This document includes summaries of quantitative data, detailed experimental protocols for performance evaluation, and visualizations of the degradation and stabilization mechanisms.

## Introduction to UV-123

**UV-123** is a high-performance Hindered Amine Light Stabilizer (HALS) used to protect polymers from photodegradation. Its chemical name is Bis(1-octyloxy-2,2,6,6-tetramethyl-4-piperidyl)sebacate, with the CAS Number 129757-67-1. As a liquid, low-basicity stabilizer, **UV-123** offers excellent compatibility with polypropylene and is effective in preventing the loss of mechanical properties, discoloration, and surface cracking caused by UV exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Mechanism of Polypropylene Degradation and UV-123 Stabilization

Polypropylene is susceptible to degradation when exposed to UV radiation, which initiates a free-radical chain reaction leading to the scission of polymer chains and a loss of physical and mechanical properties.[\[4\]](#)[\[5\]](#) HALS, such as **UV-123**, do not absorb UV radiation but instead act as radical scavengers, interrupting the degradation cycle.

The stabilization mechanism of **UV-123** involves a cyclic process where the HALS is regenerated, allowing it to neutralize multiple free radicals, thus providing long-term protection to the polymer matrix.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chimia.ch [chimia.ch]
- 2. Effects of HALSs and Nano-ZnO Worked as UV Stabilizers of Polypropylene - UNT Digital Library [digital.library.unt.edu]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
- 5. specialchem.com [specialchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols: UV-123 for Polypropylene Stabilization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155743#recommended-dosage-of-uv-123-for-polypropylene-stabilization]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)